

In-Depth Technical Guide: Brain Penetrance and Pharmacokinetics of PSEM 89S TFA

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Compound of Interest

Compound Name: PSEM 89S TFA

Cat. No.: B2683660

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This technical guide provides a comprehensive overview of the brain penetrance and pharmacokinetic properties of **PSEM 89S TFA**, a selective agonist for engineered ion channels. The following sections detail the quantitative data, experimental methodologies, and relevant biological pathways associated with this compound.

Quantitative Pharmacokinetic Data

PSEM 89S TFA demonstrates rapid absorption and clearance from both serum and brain tissue following intraperitoneal administration in mice. The compound exhibits good brain penetrance, achieving significant concentrations in the central nervous system. A summary of the pharmacokinetic profile is presented below.

Time Point (minutes)	Average Serum Concentration (µM)	Average Brain Concentration (µM)
5	12.1	5.2
15	8.9	3.8
30	4.5	1.9
60	1.5	0.6

Data derived from in vivo studies in mice following a 30 mg/kg intraperitoneal injection.

Experimental Protocols

The pharmacokinetic data presented was obtained through a series of in vivo experiments in mice. The detailed methodology is outlined below.

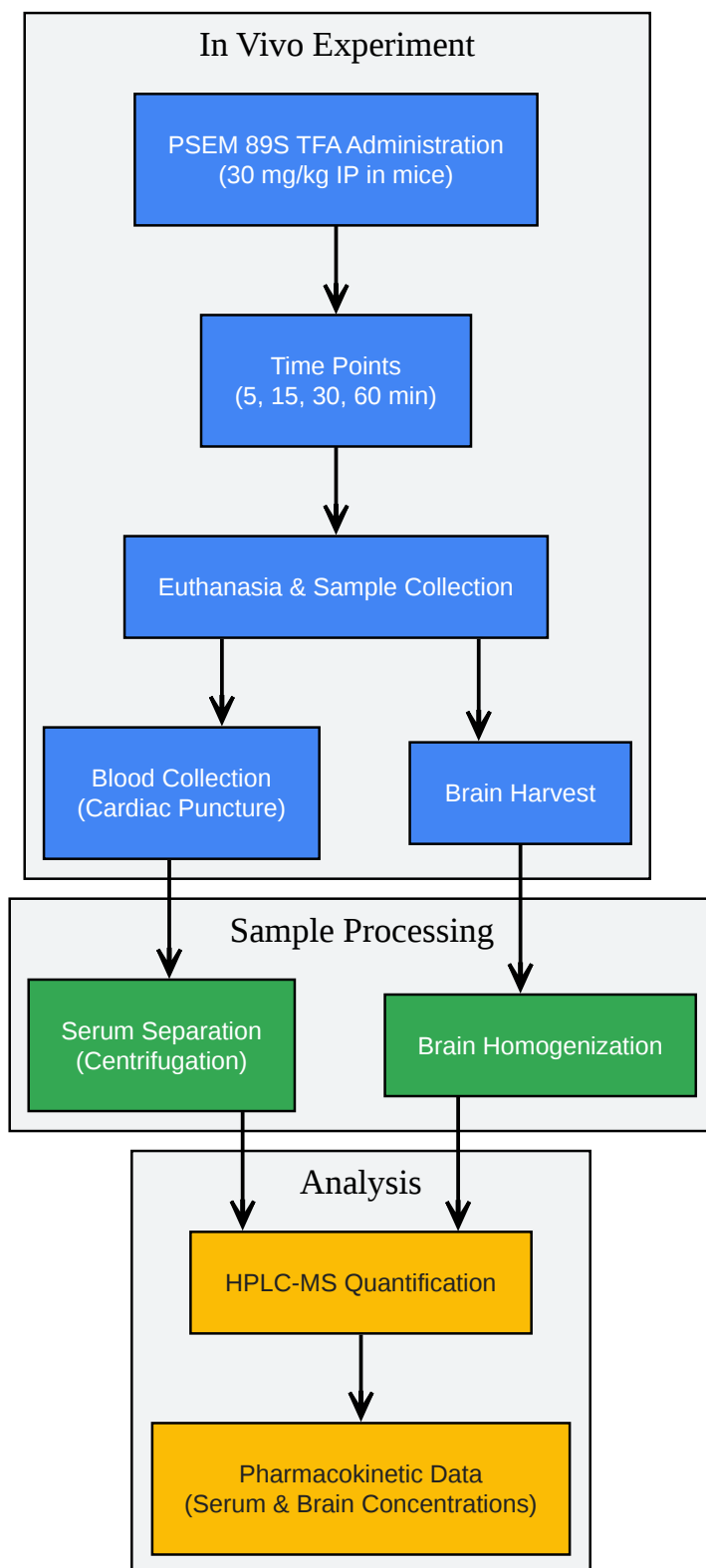
Animal Studies

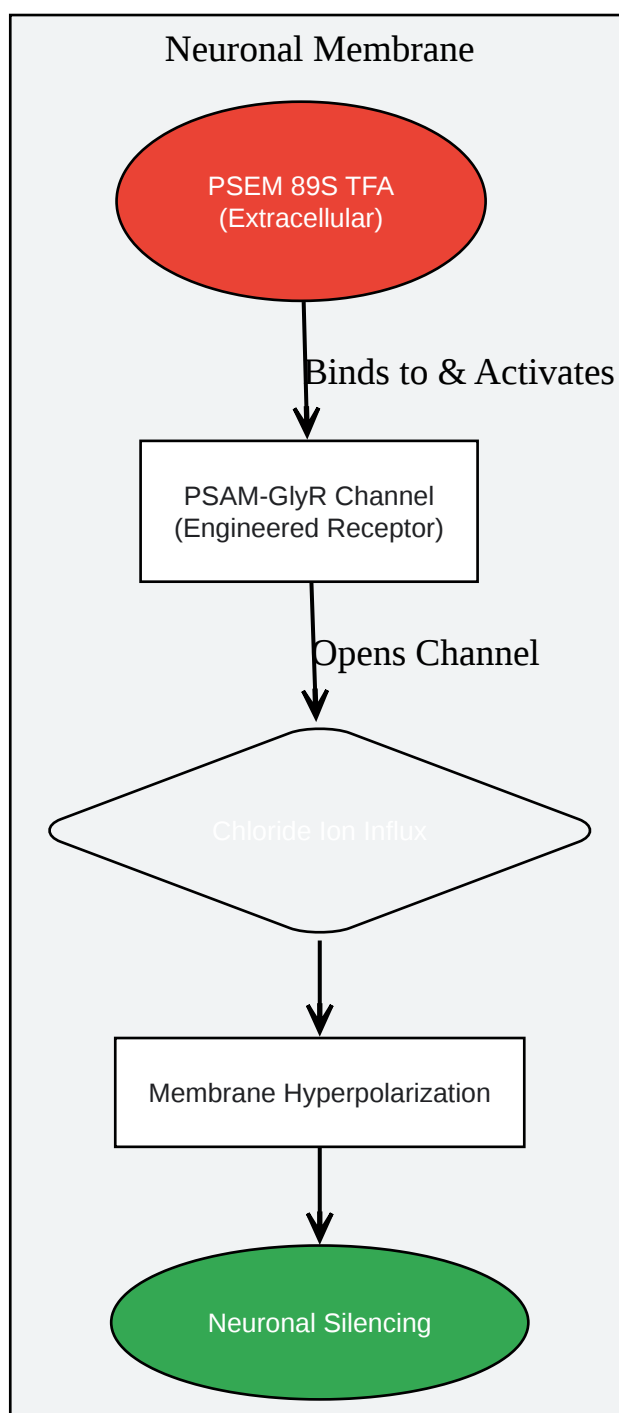
- Species: Male C57BL/6J mice
- Administration: **PSEM 89S TFA** was administered via intraperitoneal (IP) injection at a dose of 30 mg/kg.
- Sample Collection: At designated time points (5, 15, 30, and 60 minutes) post-injection, mice were euthanized. Blood was collected via cardiac puncture, and the brain was immediately harvested.
- Sample Processing: Serum was separated from the blood by centrifugation. Brain tissue was homogenized in a suitable buffer.
- Analysis: The concentrations of **PSEM 89S TFA** in both serum and brain homogenates were quantified using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS).

Visualizations

Experimental Workflow for Pharmacokinetic Analysis

The following diagram illustrates the key steps in the in vivo pharmacokinetic study of **PSEM 89S TFA**.





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